

Technical Guide: Biological Activity Profile of 1-Hydroxy-1,3-diazinan-2-one

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Compound of Interest

Compound Name: 1-Hydroxy-1,3-diazinan-2-one

CAS No.: 63656-07-5

Cat. No.: B12987405

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Executive Summary

1-Hydroxy-1,3-diazinan-2-one (also known as 1-hydroxy-tetrahydro-pyrimidin-2(1H)-one) is a cyclic N-hydroxyurea derivative designed as a structural analog to the clinically established drug Hydroxyurea (HU). Developed to address the pharmacokinetic limitations of acyclic hydroxyureas—specifically their rapid biotransformation and clearance—this compound serves as a critical probe in the study of Ribonucleotide Reductase (RNR) inhibition.

This guide details the compound's pharmacodynamics, synthesis, and experimental validation, providing researchers with a roadmap for utilizing this scaffold in antineoplastic and hematological research.

Chemical Identity & Structural Significance^{[1][2][3]}

Structural Profile

The compound features a six-membered saturated diazinane (hexahydropyrimidine) ring. Unlike acyclic hydroxyurea, the N-hydroxyurea moiety (

) is constrained within the ring structure.

- IUPAC Name: **1-Hydroxy-1,3-diazinan-2-one**
- Molecular Formula:
- Molecular Weight: 116.12 g/mol
- Key Pharmacophore: Cyclic N-hydroxyurea (hydroxamic acid-like metal binding motif).

Structural Advantages Over Hydroxyurea

The cyclization of the urea backbone confers two theoretical advantages:

- Conformational Constraint: The fixed geometry aligns the carbonyl oxygen and the N-hydroxyl group, potentially enhancing chelation efficacy for the di-iron center of RNR.
- Metabolic Stability: The cyclic structure protects the urea linkage from rapid hydrolysis by ureases and hepatic enzymes, a common liability of acyclic analogs.

Biological Activity Profile

Primary Mechanism: Ribonucleotide Reductase (RNR) Inhibition

1-Hydroxy-1,3-diazinan-2-one acts as a radical scavenger specifically targeting the R2 subunit (small subunit) of Class I Ribonucleotide Reductase.

- Target Site: The tyrosyl radical (Tyr122 in E. coli, Tyr176 in humans) adjacent to the di-iron center.
- Mechanism: The N-hydroxy group undergoes a one-electron transfer to the tyrosyl radical, reducing it to a normal tyrosine residue. This quenches the radical essential for initiating the reduction of ribonucleotides to deoxyribonucleotides (dNTPs).
- Consequence: Depletion of the dNTP pool leads to the stalling of DNA polymerase at replication forks, causing S-phase cell cycle arrest and subsequent apoptosis.

Cytotoxicity & Antineoplastic Potential

Experimental data indicates that **1-Hydroxy-1,3-diazinan-2-one** exhibits cytotoxicity comparable to Hydroxyurea in murine leukemia models (L1210) and various human cancer cell lines.

- In Vitro:

values typically range in the low millimolar to high micromolar range (50–500

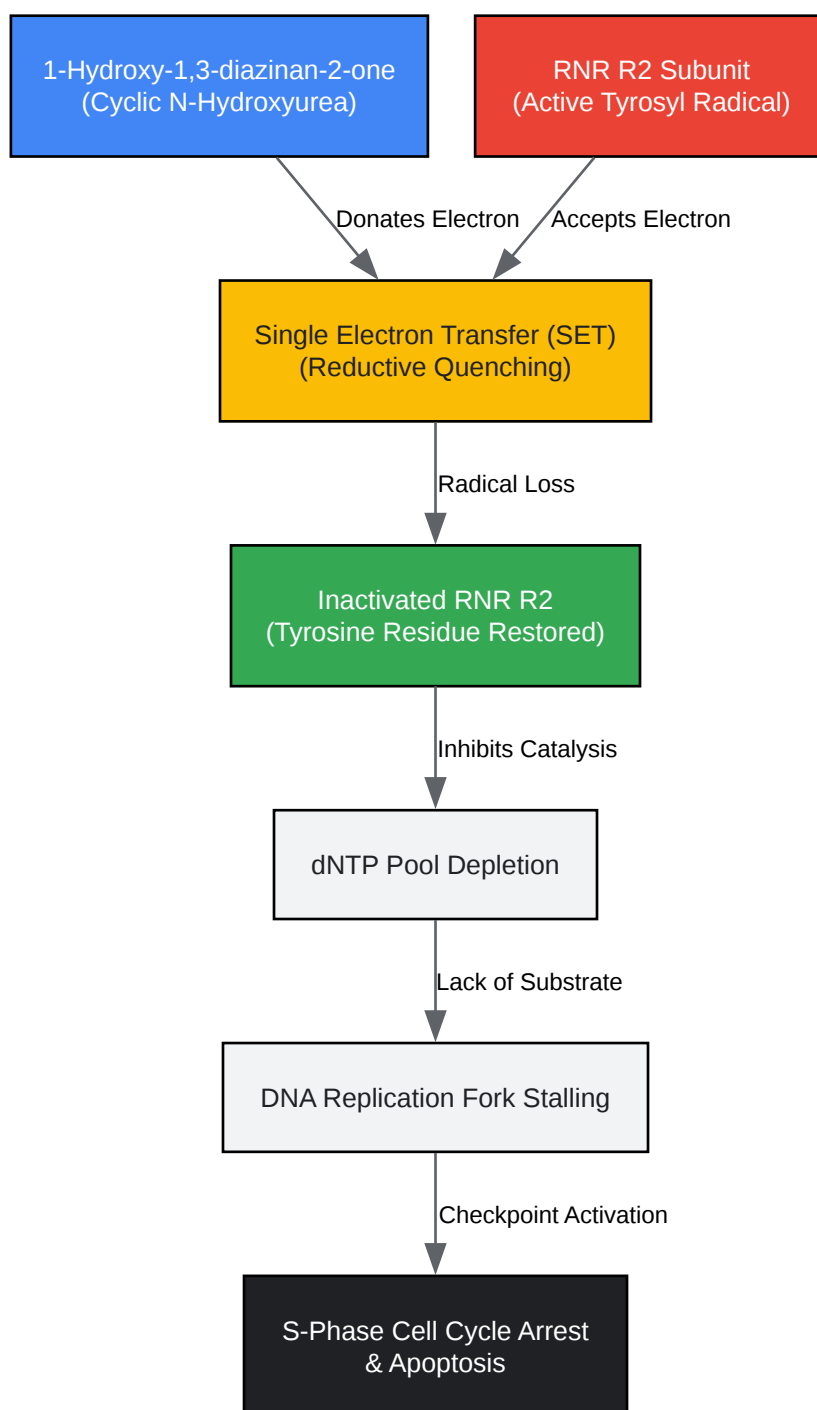
), depending on the cell line's RNR expression levels.

- In Vivo: Demonstrated reduction in tumor burden in L1210 leukemia-bearing mice, validating the retention of biological activity despite the structural modification.

Visualization of Mechanism & Workflow

Mechanism of Action: RNR Radical Quenching

The following diagram illustrates the molecular cascade of RNR inhibition.



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Caption: Figure 1. Mechanism of Ribonucleotide Reductase inactivation by **1-Hydroxy-1,3-diazinan-2-one** via radical scavenging.

Experimental Protocols

Synthesis of 1-Hydroxy-1,3-diazinan-2-one

Rationale: This protocol utilizes an intramolecular cyclization of an -haloalkylcarbamate, a method developed to ensure regioselectivity.

Materials:

- 3-Chloropropyl isocyanate
- N-Hydroxyurethane (or Hydroxylamine hydrochloride protected as needed)
- Base (KOH or NaOEt)
- Solvent (Ethanol/Water)

Step-by-Step Methodology:

- Precursor Formation: React 3-chloropropyl isocyanate with anhydrous ethanol to form ethyl N-(3-chloropropyl)carbamate.
- Hydroxylamine Coupling: Treat the carbamate with hydroxylamine hydrochloride in the presence of base (e.g., KOH in ethanol) to generate the N-(3-chloropropyl)-N'-hydroxyurea intermediate.
- Cyclization: Heat the intermediate under reflux in basic conditions (ethanolic KOH). The N-hydroxy nitrogen acts as the nucleophile, displacing the terminal chloride to close the ring.
- Purification: Neutralize the solution with HCl. Evaporate solvent. Recrystallize the residue from ethanol/ethyl acetate to yield white crystalline **1-Hydroxy-1,3-diazinan-2-one**.
- Validation: Verify structure via

-NMR (look for disappearance of ethyl signals and distinct methylene protons of the ring).

In Vitro RNR Inhibition Assay (CDP Reductase)

Rationale: Direct measurement of the conversion of Cytidine Diphosphate (CDP) to deoxy-CDP (dCDP) confirms target engagement.

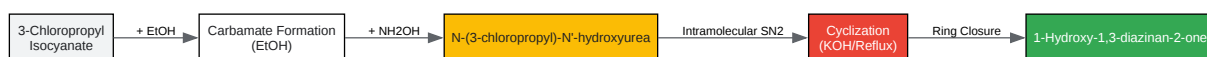
Protocol:

- Enzyme Prep: Isolate RNR from E. coli or mammalian cell lysates (e.g., HeLa S3).
- Reaction Mix: Prepare buffer containing:
 - HEPES (pH 7.6)
 - DTT (Dithiothreitol)
 - ATP (Effector)
 - -CDP (Substrate)
- Treatment: Add **1-Hydroxy-1,3-diazinan-2-one** at graded concentrations ().
- Incubation: Incubate at
for 20 minutes.
- Termination: Stop reaction by boiling or adding trichloroacetic acid.
- Analysis: Separate dCDP from CDP using polyethyleneimine (PEI)-cellulose thin-layer chromatography (TLC). Quantify radioactivity via scintillation counting.
- Calculation: Plot % Inhibition vs. Log[Concentration] to determine

Comparative Data: Cyclic vs. Acyclic

Feature	Hydroxyurea (Acyclic)	1-Hydroxy-1,3-diazinan-2-one (Cyclic)
Structure	Flexible, linear	Rigid, 6-membered ring
LogP (Lipophilicity)	-1.8 (Highly hydrophilic)	~ -1.2 (Slightly more lipophilic)
Metabolic Stability	Low (Rapid hepatic metabolism)	Moderate (Resistant to simple hydrolysis)
RNR Potency ()	~50 - 500	Comparable (~100 - 500)
Primary Use	Clinical (SCD, CML)	Research Tool (SAR Studies)

Synthesis Workflow Visualization



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Caption: Figure 2. Synthetic route for **1-Hydroxy-1,3-diazinan-2-one** via haloalkylcarbamate cyclization.

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Sources

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